

Preparing BMT-090605 Hydrochloride Solutions in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: BMT-090605 hydrochloride

Cat. No.: B12399175

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Introduction

BMT-090605 hydrochloride is a potent and selective inhibitor of the Adaptor-Associated Kinase 1 (AAK1), a serine/threonine kinase that plays a crucial role in clathrin-mediated endocytosis (CME).[1][2][3][4] By phosphorylating the μ 2 subunit (AP2M1) of the adaptor protein 2 (AP-2) complex, AAK1 facilitates the internalization of various cellular cargo.[5] Inhibition of AAK1 with **BMT-090605 hydrochloride** has shown therapeutic potential, particularly in the context of neuropathic pain.[1][2][3][6] This document provides detailed application notes and protocols for the preparation and use of **BMT-090605 hydrochloride** solutions in dimethyl sulfoxide (DMSO) for in vitro research applications.

Physicochemical and Inhibitory Properties

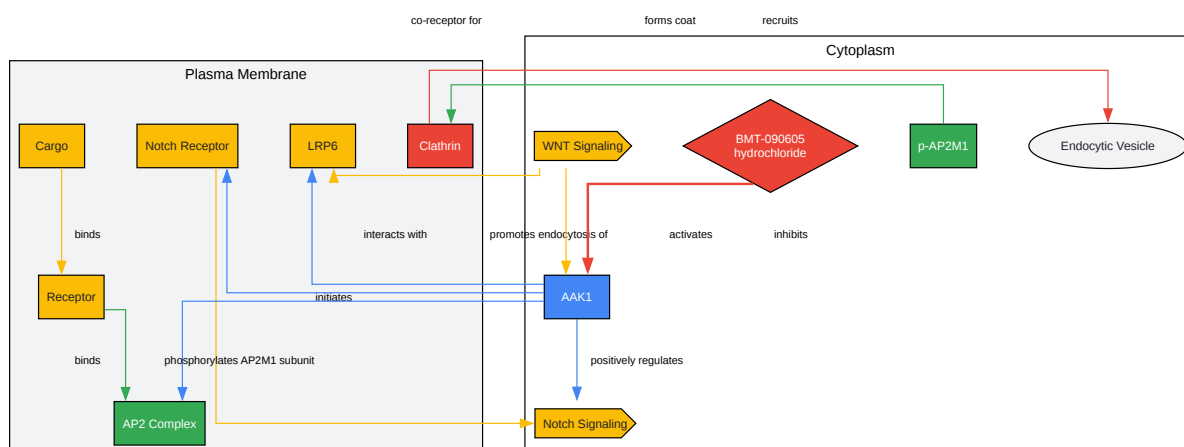
BMT-090605 hydrochloride is a small molecule inhibitor with well-defined physicochemical properties and a specific inhibitory profile. This information is critical for accurate stock solution preparation and experimental design.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₅ ClN ₄ O ₂	[3]
Molecular Weight	400.9 g/mol	[3]
Appearance	Solid powder	
Solubility in DMSO	≥ 31.25 mg/mL	[2]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[3]
Storage (DMSO Solution)	-80°C for 6 months; -20°C for 1 month	[1][2]

Target Kinase	IC ₅₀	Source
AAK1	0.6 nM	[1][2][3]
BIKE	45 nM	[1][2][3]
GAK	60 nM	[1][2][3]

AAK1 Signaling Pathway and Mechanism of Action of BMT-090605

AAK1 is a key regulator of clathrin-mediated endocytosis. It is also involved in the WNT and Notch signaling pathways. BMT-090605 exerts its effects by inhibiting the kinase activity of AAK1, thereby preventing the phosphorylation of its downstream targets.



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AAK1 signaling in endocytosis and related pathways.

Experimental Protocols

Preparation of BMT-090605 Hydrochloride Stock Solutions in DMSO

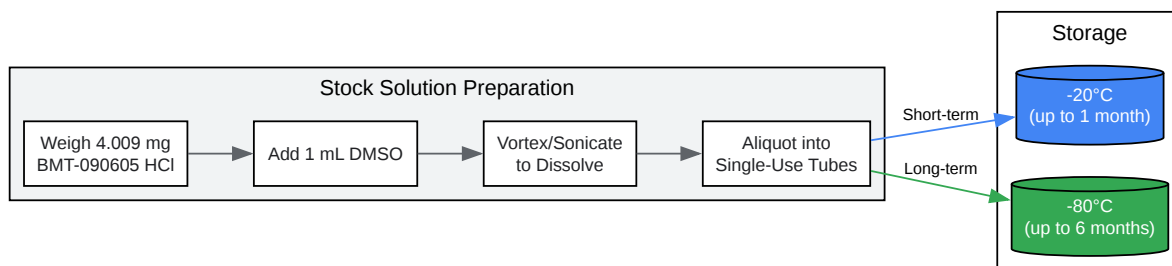
This protocol describes the preparation of a 10 mM stock solution of **BMT-090605 hydrochloride** in DMSO.

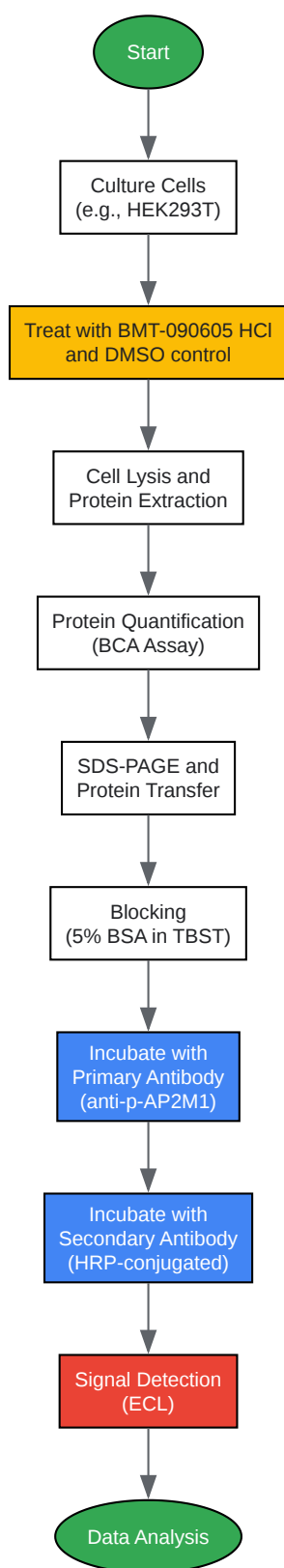
Materials:

- **BMT-090605 hydrochloride** powder (MW: 400.9 g/mol)
- Anhydrous or sterile dimethyl sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Weighing: Accurately weigh 4.009 mg of **BMT-090605 hydrochloride** powder and transfer it to a sterile amber vial.
- Solvent Addition: Add 1 mL of sterile DMSO to the vial containing the powder.
- Dissolution: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming to 37°C or sonication for 5-10 minutes can aid dissolution.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. Store aliquots at -20°C for up to 1 month or at -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.





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